Technical Guide: Synthesis of 2-(Difluoromethoxy)-2-methylpropan-1-amine

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Compound of Interest	
Compound Name:	*2-(Difluoromethoxy)-2-methylpropan-1-amine*
CAS No.:	*1497338-38-1*
Cat. No.:	*B2574752*

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Target Molecule: **2-(Difluoromethoxy)-2-methylpropan-1-amine** CAS: 1497338-38-1 (Free Base) Molecular Formula:

Key Structural Features: Primary amine, gem-dimethyl (neopentyl) backbone, tertiary difluoromethyl ether.

Executive Summary

The target molecule, **2-(Difluoromethoxy)-2-methylpropan-1-amine**, represents a specialized class of fluorinated building blocks. The difluoromethoxy (

) group acts as a lipophilic hydrogen bond donor, often serving as a bioisostere for hydroxyl or methoxy groups to improve metabolic stability and membrane permeability in drug candidates.

Synthetic Challenge: The synthesis presents a regioselectivity challenge: introducing a difluoromethyl group onto a tertiary alcohol in the presence of a primary amine.

- Nucleophilicity: The primary amine is significantly more nucleophilic than the sterically hindered tertiary alcohol.

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- Steric Hindrance: Tertiary alcohols are notoriously difficult to difluoromethylate using standard carbene reagents (e.g.,

) due to poor alkoxide accessibility and competing elimination reactions.

Recommended Strategy: This guide details a robust Protection-Activation-Deprotection sequence. The core transformation utilizes (Bromodifluoromethyl)trimethylsilane (

), a modern reagent capable of difluoromethylating tertiary alcohols under mild biphasic conditions, superior to legacy Freon-22 methods.

Retrosynthetic Analysis

The retrosynthetic logic relies on masking the amine to direct the electrophilic difluorocarbene species exclusively to the oxygen atom.

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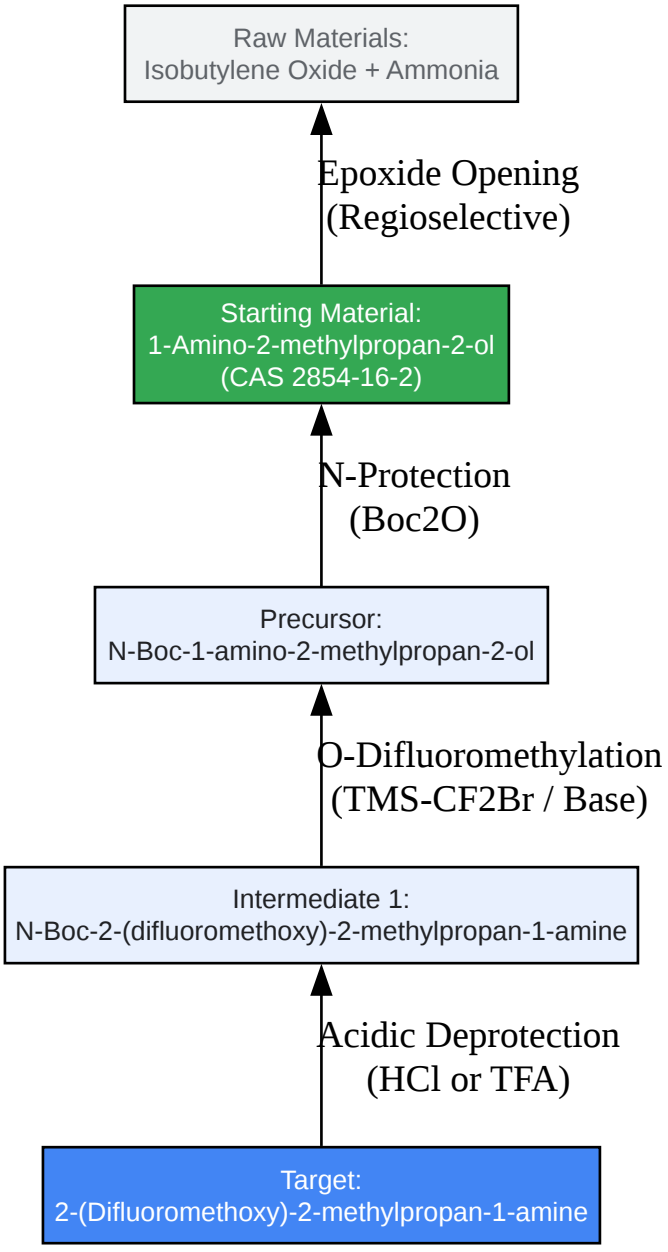

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Figure 1: Retrosynthetic strategy prioritizing amine protection and tertiary alcohol functionalization.

Detailed Synthetic Protocols

Step 1: N-Protection of the Precursor

Objective: Mask the primary amine to prevent N-difluoromethylation. Substrate: 1-Amino-2-methylpropan-2-ol (CAS 2854-16-2).[1][2][3][4]

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Note: If the starting material is unavailable, it can be synthesized by reacting isobutylene oxide with aqueous ammonia (

) at room temperature (Regioselectivity:

attack at primary carbon).

Reagents:

- 1-Amino-2-methylpropan-2-ol (1.0 equiv)
- Di-tert-butyl dicarbonate (

) (1.1 equiv)
- Triethylamine (

) (1.2 equiv)
- Dichloromethane (DCM) or Tetrahydrofuran (THF)

Protocol:

- Dissolve 1-amino-2-methylpropan-2-ol (10.0 g, 112 mmol) in DCM (100 mL) at 0°C.
- Add triethylamine (18.7 mL, 134 mmol).
- Dropwise add a solution of

  (26.9 g, 123 mmol) in DCM (20 mL) over 30 minutes.
- Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (stain with Ninhydrin; free amine consumes stain, product does not).
- Workup: Wash with 1M citric acid (to remove unreacted amine/base), then saturated

  , and brine.
- Dry over

  , filter, and concentrate in vacuo.

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- Yield: Expect >90% of tert-butyl (2-hydroxy-2-methylpropyl)carbamate as a colorless oil or low-melting solid.

Step 2: O-Difluoromethylation (The Critical Step)

Objective: Install the

group on the sterically hindered tertiary alcohol. Method: Hu's Protocol using

. This method generates difluorocarbene (

) in a controlled manner, suitable for tertiary substrates.

Reagents:

- N-Boc-1-amino-2-methylpropan-2-ol (1.0 equiv)
- (Bromodifluoromethyl)trimethylsilane (

) (2.0–3.0 equiv)
- Potassium Hydroxide (KOH) or NaOH (20 equiv, 30% aq. solution)
- Tetrabutylammonium bromide (TBAB) (0.1 equiv) - Phase Transfer Catalyst
- Solvent: DCM / Water (1:1 biphasic system)

Mechanism: Base-mediated desilylation of

generates the bromodifluoromethyl anion, which decomposes to singlet difluorocarbene (

). The tertiary alkoxide attacks

to form a difluoromethoxide anion, which is then protonated by water.

Protocol:

- In a pressure tube or round-bottom flask equipped with a vigorous stirrer, dissolve N-Boc- intermediate (5.0 g, 26.4 mmol) and TBAB (0.85 g, 2.6 mmol) in DCM (30 mL).
- Add

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(10.7 g, 52.8 mmol). Caution: Reagent is volatile.

- Cool the mixture to 0°C.
- Add aqueous KOH (30% w/w) (30 mL) in one portion.
- Seal the vessel and stir vigorously at room temperature for 12–24 hours. Vigorous stirring is critical for biphasic reactions.
- Monitoring: Check via

  NMR. The product signal typically appears around -80 to -85 ppm (doublet,

).
- Workup: Separate layers. Extract aqueous layer with DCM (2 x 30 mL). Combined organics are dried (

) and concentrated.
- Purification: Flash column chromatography (Hexanes/EtOAc). The tertiary ether is less polar than the starting alcohol.
- Yield: Expect 60–80%.

Step 3: Deprotection and Salt Formation

Objective: Remove the Boc group to release the primary amine.

Reagents:

- 4M HCl in Dioxane (excess) OR Trifluoroacetic acid (TFA) in DCM.

Protocol:

- Dissolve the O-difluoromethylated intermediate in dry 1,4-dioxane (5 mL/g).
- Add 4M HCl in dioxane (5–10 equiv) at 0°C.
- Stir at room temperature for 2–4 hours. Gas evolution (

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, isobutylene) will be observed.

- Concentrate the solvent in vacuo.
- Isolation:
  - As HCl Salt: Triturate the residue with diethyl ether to precipitate the hydrochloride salt. Filter and dry.
  - As Free Base: Dissolve residue in minimal water, basify with 1M NaOH to pH >12, and extract with DCM. Dry and concentrate carefully (product is a low MW amine and may be volatile).

Process Safety & Data Summary

Physicochemical Data Table

Property	Value (Approx.)	Note
Molecular Weight	139.15 g/mol	Free Base
Appearance	Colorless Liquid / Low melting solid	Hygroscopic as HCl salt
NMR Key Signal	6.0–6.5 ppm (t,)	Characteristic triplet
NMR Key Signal	-82 ppm (d,)	Diagnostic for
Solubility	DCM, MeOH, DMSO	Free base is slightly water soluble

Safety Hazards[2]

- : Volatile. Generates difluorocarbene.[5][6][7][8][9] Handle in a fume hood.
- Difluorocarbene (

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): Reactive intermediate. While generated in situ, ensure the system is sealed to prevent loss of the volatile precursor before reaction.

- Pressure: The biphasic reaction may generate slight pressure; use appropriate glassware (pressure tube recommended).

Reaction Mechanism Visualization

The following diagram illustrates the critical O-difluoromethylation step using the Hu reagent (

) in a biphasic system.

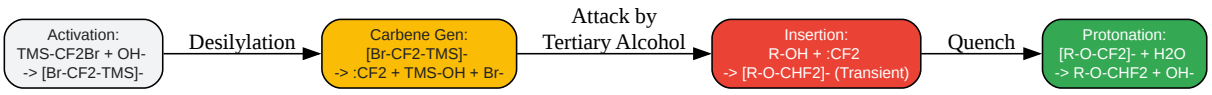

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Figure 2: Mechanism of base-mediated difluoromethylation of alcohols using TMS-CF2Br.

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